

(Rac)-Hexestrol-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: (Rac)-Hexestrol-d4

Cat. No.: B564607

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In-Depth Technical Guide: (Rac)-Hexestrol-d4

Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive technical information on **(Rac)-Hexestrol-d4**, a deuterated form of the synthetic non-steroidal estrogen, Hexestrol. It is intended for use in research and drug development, particularly as an internal standard in analytical methodologies.

Core Compound Data

(Rac)-Hexestrol-d4 is the deuterium-labeled counterpart of (Rac)-Hexestrol.^{[1][2][3]} The incorporation of deuterium atoms results in a higher molecular weight compared to the unlabeled compound, making it an ideal internal standard for quantitative analysis by mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Data Presentation: Quantitative Data Summary

Parameter	Value	References
CAS Number	1189950-25-1	[1][2][3]
Molecular Weight	274.39 g/mol	[1][2][3]
Molecular Formula	C ₁₈ H ₁₈ D ₄ O ₂	[3]

Mechanism of Action: Estrogen Receptor Signaling

Hexestrol exerts its biological effects by acting as an agonist for the estrogen receptors, ER α and ER β . The classical signaling pathway for estrogen receptors, which Hexestrol activates, is a key mechanism in regulating gene expression.

Mandatory Visualization: Classical Estrogen Receptor Signaling Pathway

Caption: Classical estrogen receptor signaling pathway activated by Hexestrol.

The binding of Hexestrol to the estrogen receptor in the cytoplasm induces a conformational change, leading to receptor dimerization.^{[4][5][6]} This complex then translocates to the nucleus, where it binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes.^{[4][5][6]} This interaction initiates the transcription of those genes, leading to the synthesis of new proteins and subsequent physiological effects.^{[4][5]}

Experimental Protocols

(Rac)-Hexestrol-d4 is frequently utilized as an internal standard in the quantitative analysis of Hexestrol in biological matrices. Below is a detailed methodology for the analysis of Hexestrol in bovine urine using GC-MS, adapted from established protocols.

Protocol: Quantitative Analysis of Hexestrol in Bovine Urine by GC-MS

1. Sample Preparation and Extraction

- Pipette 5 mL of a bovine urine sample into a centrifuge tube.
- Add 10 ng of **(Rac)-Hexestrol-d4** (internal standard) from a standard solution (e.g., 100 μ L of a 0.1 ng/ μ L solution).
- Add 1 mL of 2.0 M acetate buffer and verify that the pH is approximately 5.2, adjusting with acetic acid if necessary.
- To deconjugate the analytes, add 0.05 mL of β -glucuronidase/sulfatase and incubate overnight at 37°C or for 2 hours at 50°C.

- After incubation, allow the sample to cool to room temperature.
- Perform a liquid-liquid extraction by adding 5 mL of tert-butyl methyl ether (TBME) and vortexing for 30 seconds.
- Centrifuge the mixture for 10 minutes at 3000 rpm.
- Carefully transfer the upper TBME layer to a clean tube and evaporate to dryness at 50°C under a gentle stream of nitrogen.

2. Derivatization

- To the dried extract, add a derivatizing agent such as N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) to convert the hydroxyl groups of Hexestrol and the internal standard to their trimethylsilyl (TMS) ethers. This step enhances their volatility and chromatographic performance for GC analysis.

3. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar capillary column, such as a DB-5ms or equivalent, is suitable.
 - Injector Temperature: 250-280°C.
 - Oven Temperature Program: Start at a lower temperature (e.g., 150°C), ramp up to a higher temperature (e.g., 280-300°C) to ensure separation of the analytes from matrix components.
 - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity. Monitor characteristic ions for both the derivatized Hexestrol and **(Rac)-Hexestrol-d4**.

4. Quantification

- A calibration curve is constructed by analyzing a series of standards containing known concentrations of Hexestrol and a constant concentration of the **(Rac)-Hexestrol-d4** internal standard.
- The ratio of the peak area of the analyte to the peak area of the internal standard is plotted against the concentration of the analyte.
- The concentration of Hexestrol in the unknown samples is then determined from this calibration curve. The use of the deuterated internal standard corrects for any loss of analyte during sample preparation and for variations in injection volume.

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References

- 1. xcessbio.com [xcessbio.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
- 4. creative-diagnostics.com [creative-diagnostics.com]
- 5. The many faces of estrogen signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
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